

Preventing oxidation of praseodymium metal during storage and handling.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Praseodymium

Cat. No.: B1222587

[Get Quote](#)

Technical Support Center: Praseodymium Metal

Welcome to the Technical Support Center for **Praseodymium** Metal. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper storage and handling of **praseodymium** metal to prevent oxidation.

Frequently Asked Questions (FAQs)

Q1: What is **praseodymium** and why is it prone to oxidation?

Praseodymium (Pr) is a soft, silvery, malleable, and ductile rare-earth metal belonging to the lanthanide series.^{[1][2]} It is chemically reactive and, when exposed to air, slowly develops a green oxide coating that flakes off, exposing fresh metal to further oxidation.^{[1][3][4][5]} A centimeter-sized sample of **praseodymium** can corrode completely in about a year when exposed to air.^[1] This reactivity is due to its electropositive nature. The oxidation process is accelerated in the presence of moisture and at elevated temperatures.^{[3][6][7]}

Q2: What are the primary methods for storing **praseodymium** metal to prevent oxidation?

To prevent oxidation, **praseodymium** metal should be stored in an oxygen-free environment. The most common and effective methods are:

- Under an Inert Atmosphere: Storing the metal in a sealed container filled with an inert gas such as argon or nitrogen is a highly effective method.^[5]

- Under Mineral Oil: Submerging the metal in a dry, oxygen-free mineral oil provides a protective barrier against air and moisture.[4][8]
- In a Vacuum: Storing the metal in a sealed container under a vacuum is also a viable option.[9]

Q3: What are the visible signs of **praseodymium** oxidation?

The primary visual indicator of **praseodymium** oxidation is the formation of a greenish-yellow or green oxide layer on its surface.[1][10] This oxide layer is known to spall, or flake off, which is a key indicator of ongoing corrosion.[1][3]

Q4: Can I handle **praseodymium** metal in the open air for short periods?

While brief exposure to air is not instantaneously catastrophic, it is strongly discouraged. **Praseodymium** begins to tarnish within hours of air exposure.[3] For any procedure that requires handling, it is best practice to do so under an inert atmosphere, such as in a glovebox, to maintain the metal's purity and prevent the formation of an oxide layer that could interfere with experiments.

Q5: What is the difference between the green and black oxides of **praseodymium**?

When **praseodymium** oxidizes in air, it typically forms a green oxide layer.[1] However, upon burning at 150 °C, it forms a mixed-valence oxide with the approximate formula Pr_6O_{11} , which is black.[1][11]

Troubleshooting Guides

This section addresses specific issues that may arise during the storage and handling of **praseodymium** metal.

Storage under Mineral Oil

Problem	Possible Cause(s)	Solution(s)
The mineral oil has become cloudy or discolored.	1. Introduction of moisture into the oil.2. The oil has started to degrade due to prolonged exposure to air or light.3. The praseodymium metal is oxidizing, and fine oxide particles are suspended in the oil.	1. Ensure the storage container is hermetically sealed. If moisture contamination is suspected, the metal should be removed, cleaned with a dry, inert solvent (e.g., anhydrous hexane) in a glovebox, and placed in fresh, dry mineral oil.2. Store the container in a dark, cool place. If oil degradation is suspected, replace it with fresh, degassed mineral oil.3. This indicates a failure in the protective barrier. The metal should be cleaned as described above and stored under fresh oil or moved to an inert atmosphere storage environment.
The praseodymium metal is showing signs of oxidation despite being stored in oil.	1. The mineral oil was not properly dried or degassed before use, containing dissolved oxygen or moisture.2. The storage container is not airtight, allowing for the slow diffusion of air into the oil.[8]3. The volume of oil is insufficient to completely cover the metal.	1. Always use mineral oil that has been dried over a desiccant (e.g., molecular sieves) and degassed by bubbling with an inert gas or through freeze-pump-thaw cycles.2. Use containers with high-quality seals, such as those with PTFE-lined caps. Regularly inspect the seal for degradation.3. Ensure the metal is fully submerged in the oil with a significant headspace of oil above the metal.

Storage and Handling in an Inert Atmosphere (Glovebox)

Problem	Possible Cause(s)	Solution(s)
The praseodymium metal is oxidizing inside the glovebox.	1. The glovebox atmosphere is compromised (high levels of oxygen or moisture).2. The inert gas supply is contaminated.3. Solvents or other reagents introduced into the glovebox have released oxygen or moisture.	1. Check the glovebox's oxygen and moisture sensors. If levels are high, perform a regeneration of the purifier system. Conduct a leak test to identify and fix any breaches in the glovebox integrity. [12] 2. Verify the purity of the inert gas cylinder. If in doubt, replace the cylinder.3. Ensure all solvents and reagents are thoroughly dried and degassed before being brought into the glovebox.
The glovebox's oxygen or moisture levels are rising steadily.	1. There is a leak in the glovebox seals, gloves, or feedthroughs. [12] 2. The purifier is saturated and needs regeneration.3. The inert gas consumption is higher than normal, indicating a significant leak. [13]	1. Perform a leak test. Visually inspect gloves for tears and O-rings for cracks. Use a leak detection solution or a helium leak detector for more thorough checking. [12] 2. Follow the manufacturer's instructions to regenerate the glovebox purifier.3. Isolate different parts of the gas line to pinpoint the leak. Check all connections and tubing for damage.
Difficulty maintaining a positive pressure in the glovebox.	A significant leak is present in the glovebox system.	Immediately identify and repair the leak. Check the main chamber, antechambers, and all connections. Ensure the inert gas supply is adequate and the regulator is functioning correctly.

Data on Praseodymium Oxidation

Obtaining precise, quantitative data for the oxidation rate of **praseodymium** metal under varying humidity and at ambient temperature is challenging as the rate is highly dependent on surface condition, purity, and exact atmospheric composition. However, based on available information, a qualitative summary is provided below.

Condition	Relative Oxidation Rate	Observations
Dry Air (<10% Relative Humidity)	Slow	A thin, passivating oxide layer may form slowly, but the bulk metal remains intact for an extended period.
Ambient Air (~50% Relative Humidity)	Moderate	A visible green oxide layer forms over days to weeks. A centimeter-sized sample can completely corrode in about a year. ^[1] The oxide layer tends to spall, exposing fresh metal. ^[3]
Humid Air (>75% Relative Humidity)	Rapid	Oxidation is significantly accelerated. The formation of the green, spalling oxide is more pronounced. ^[7]
Elevated Temperature (e.g., 150 °C) in Air	Very Rapid	The metal will readily burn to form praseodymium(III,IV) oxide (Pr ₆ O ₁₁). ^{[1][11]}

Experimental Protocols

Protocol 1: Storage of Praseodymium Metal under Mineral Oil

Objective: To safely store **praseodymium** metal for an extended period, preventing oxidation.

Materials:

- **Praseodymium** metal
- High-purity, acid-free mineral oil
- Anhydrous hexane (or other suitable inert solvent)
- Airtight glass container (e.g., a vial with a PTFE-lined cap)
- Glovebox with an inert atmosphere (<1 ppm O₂, <1 ppm H₂O)
- Beakers and forceps

Procedure:

- Prepare the Mineral Oil:
 - Dry the mineral oil over activated molecular sieves for at least 24 hours.
 - Degas the mineral oil by bubbling argon or nitrogen through it for at least one hour, or by using three freeze-pump-thaw cycles.
- Prepare the Storage Container:
 - Thoroughly clean and dry the glass container.
 - Transfer the container and cap into a glovebox.
- Prepare the **Praseodymium** Metal:
 - Inside the glovebox, if the metal has any visible surface oxidation, it can be carefully scraped off with a clean scalpel to expose a fresh surface.
 - Place the metal in a beaker and rinse it with anhydrous hexane to remove any surface contaminants. Allow the hexane to fully evaporate.
- Store the Metal:
 - Using clean forceps, place the **praseodymium** metal into the prepared glass container.

- Pour the degassed mineral oil into the container, ensuring the metal is completely submerged.
- Securely fasten the cap and seal the container with Parafilm for extra protection.
- Store the container in a cool, dark place.

Protocol 2: Handling Praseodymium Metal in a Glovebox

Objective: To safely handle **praseodymium** metal for experimental use without exposure to air.

Materials:

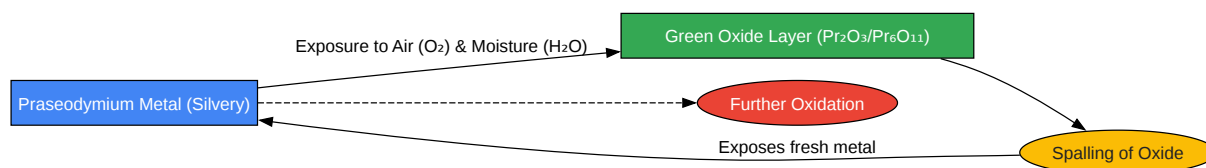
- **Praseodymium** metal
- Glovebox with an inert atmosphere (<1 ppm O₂, <1 ppm H₂O)
- All necessary experimental equipment (spatulas, weigh boats, reaction vessels, etc.)

Procedure:

- Prepare the Glovebox:
 - Ensure the glovebox is operating under a stable inert atmosphere with low oxygen and moisture levels.
 - Bring all necessary, dry, and clean equipment into the glovebox via the antechamber. Cycle the antechamber at least three times (evacuate and backfill with inert gas) to remove any atmospheric contaminants.
- Transfer **Praseodymium** into the Glovebox:
 - If the **praseodymium** is stored under oil, bring the sealed container into the glovebox through the antechamber.
 - Once inside, open the container, remove the metal with forceps, and rinse off the mineral oil with an anhydrous inert solvent like hexane. Let the solvent evaporate completely.
 - If stored under an inert atmosphere, simply bring the sealed container into the glovebox.

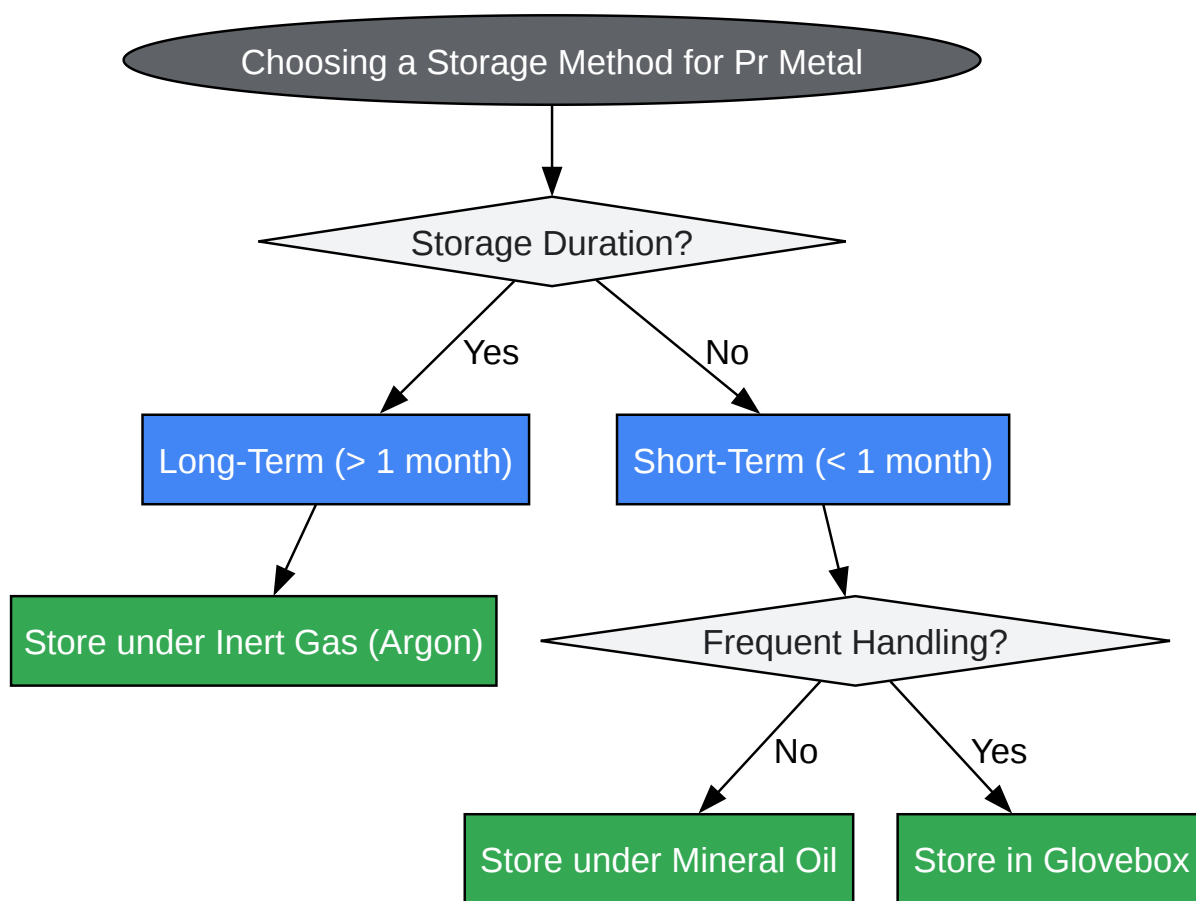
- Handling the Metal:
 - Perform all manipulations (weighing, cutting, adding to a reaction) within the glovebox.
 - Use clean tools to avoid cross-contamination.
- Removing Samples from the Glovebox:
 - Place the final product or reaction vessel in a sealable container.
 - Seal the container before transferring it out of the glovebox through the antechamber.

Visualizations



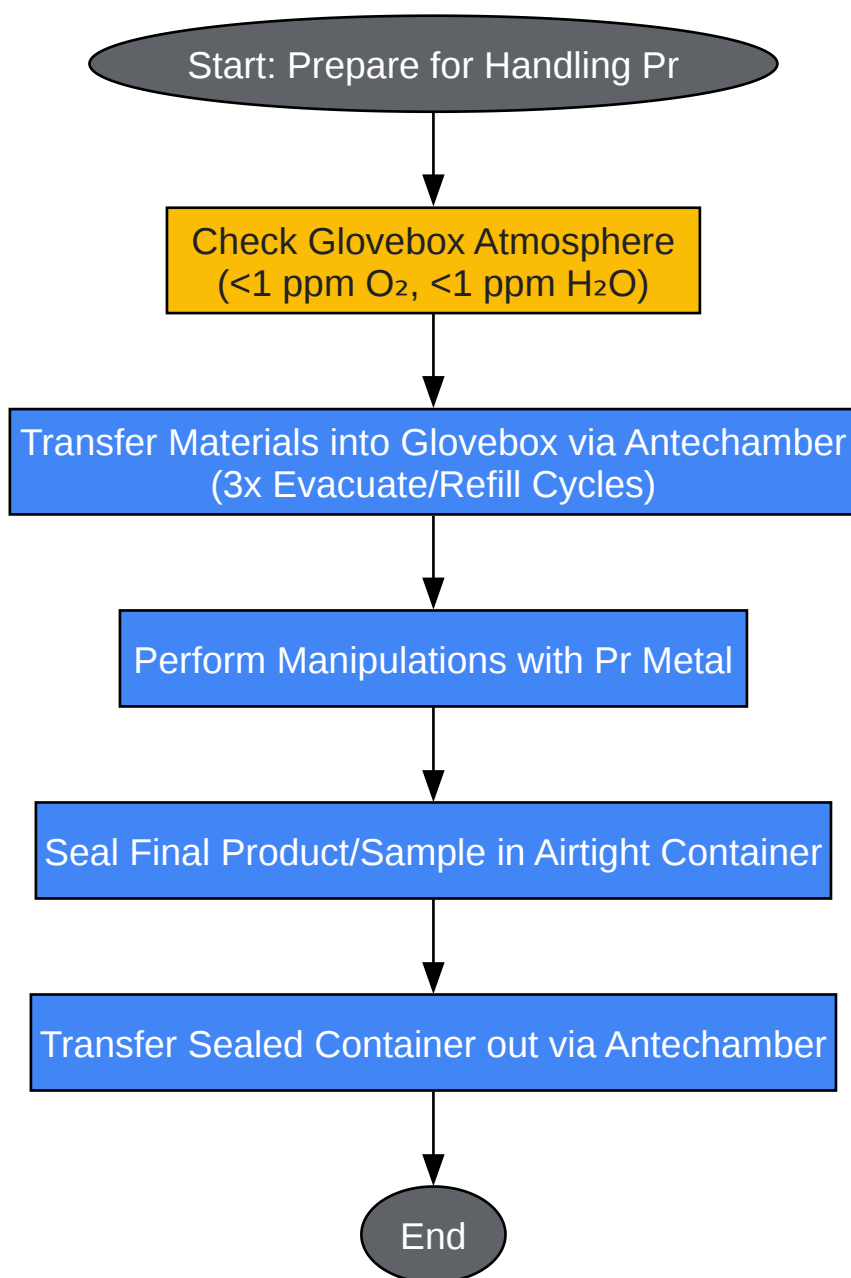
[Click to download full resolution via product page](#)

Caption: Oxidation pathway of **praseodymium** metal in air.



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting a suitable storage method.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for handling **praseodymium** in a glovebox.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Praseodymium - Wikipedia [en.wikipedia.org]
- 2. Element: Praseodymium — Periodic table [pse-info.de]
- 3. elementsales.com [elementsales.com]
- 4. Praseodymium | XPS Periodic Table | Thermo Fisher Scientific - US [thermofisher.com]
- 5. Praseodymium (Pr) Products [qsrarematerials.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. apps.dtic.mil [apps.dtic.mil]
- 8. Sciencemadness Discussion Board - Storage of alkaline and alkaline earth metals - Powered by XMB 1.9.11 [sciencemadness.org]
- 9. Praseodymium | Rare Earth Element, Atomic Number 59 | Britannica [britannica.com]
- 10. m.youtube.com [m.youtube.com]
- 11. WebElements Periodic Table » Praseodymium » reactions of elements [webelements.com]
- 12. ossila.com [ossila.com]
- 13. Common Problems and Solutions for Glove Boxes - Glove Boxes | Vacuum glovebox | Inert Atmospheres Manufacturers [etelux-glovebox.com]
- To cite this document: BenchChem. [Preventing oxidation of praseodymium metal during storage and handling.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222587#preventing-oxidation-of-praseodymium-metal-during-storage-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com